

Application Notes and Protocols for D-(+)-Cellotriose in Plant Immune Response Studies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **D-(+)-Cellotriose**

Cat. No.: **B10769720**

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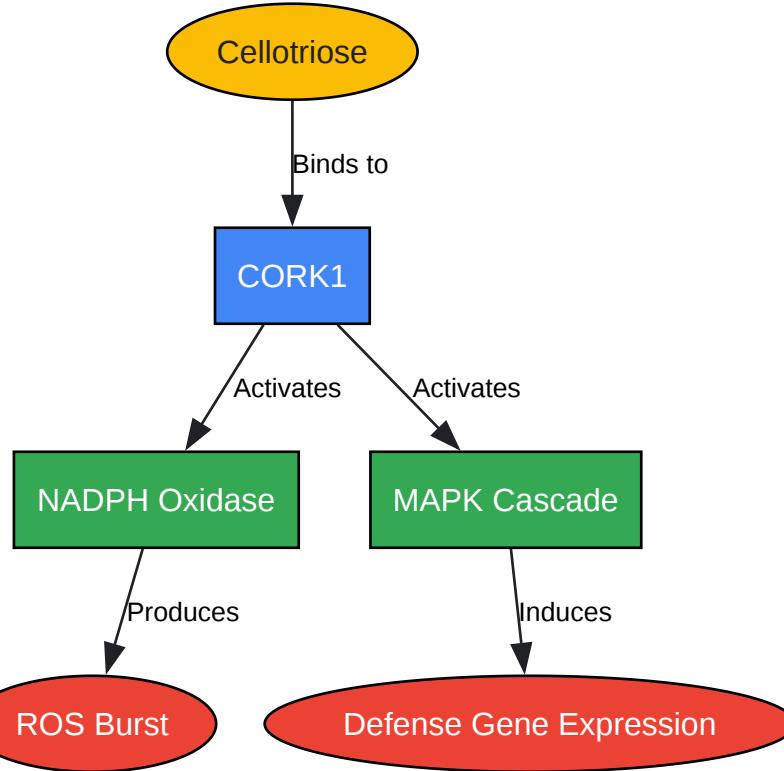
For Researchers, Scientists, and Drug Development Professionals

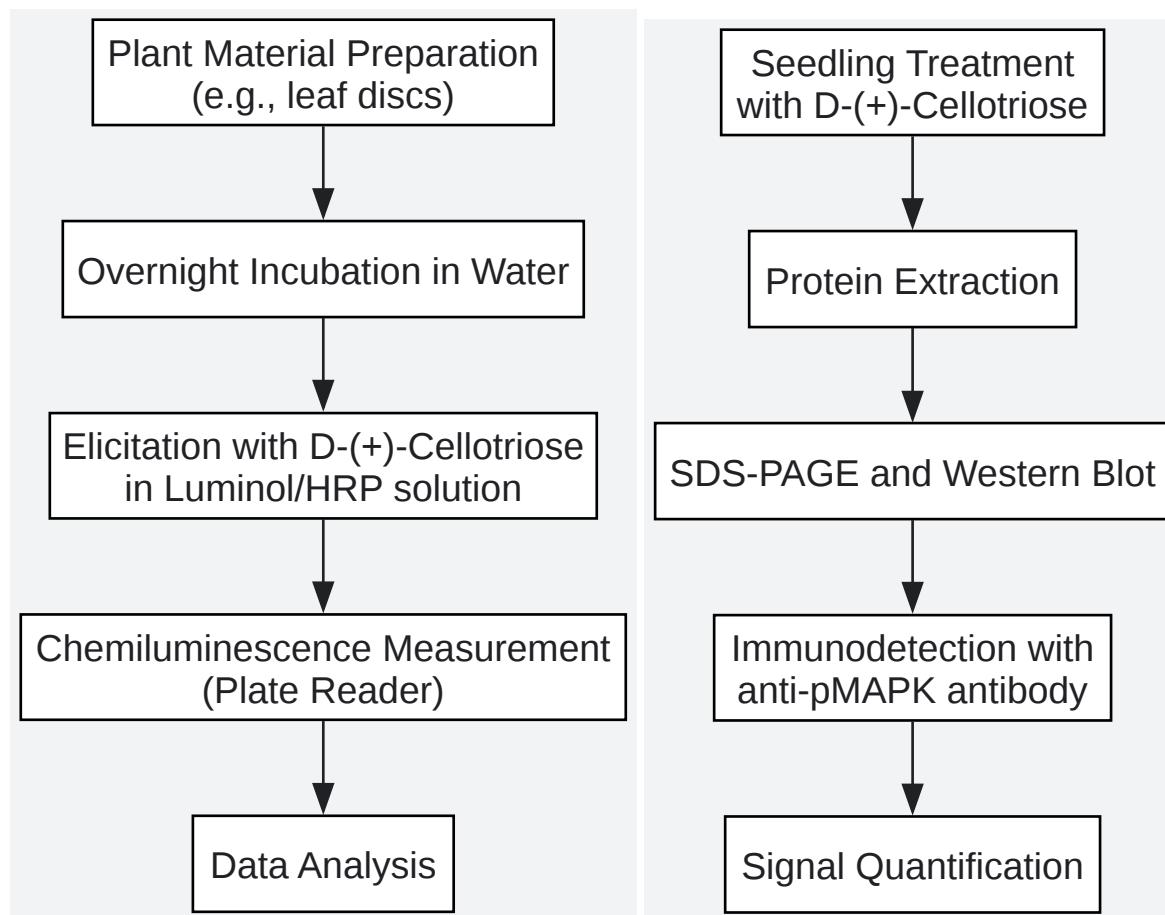
These application notes provide a comprehensive guide to utilizing **D-(+)-Cellotriose**, a cellulose-derived oligosaccharide, as a potent elicitor for in vitro studies of plant immune responses. **D-(+)-Cellotriose**, a damage-associated molecular pattern (DAMP), is recognized by the plant cell surface receptor CORK1, initiating a cascade of defense responses.^{[1][2][3]} This document outlines detailed protocols for key in vitro assays—Reactive Oxygen Species (ROS) burst, Mitogen-Activated Protein Kinase (MAPK) activation, and defense gene expression analysis—to quantitatively assess the immunomodulatory effects of **D-(+)-Cellotriose**.

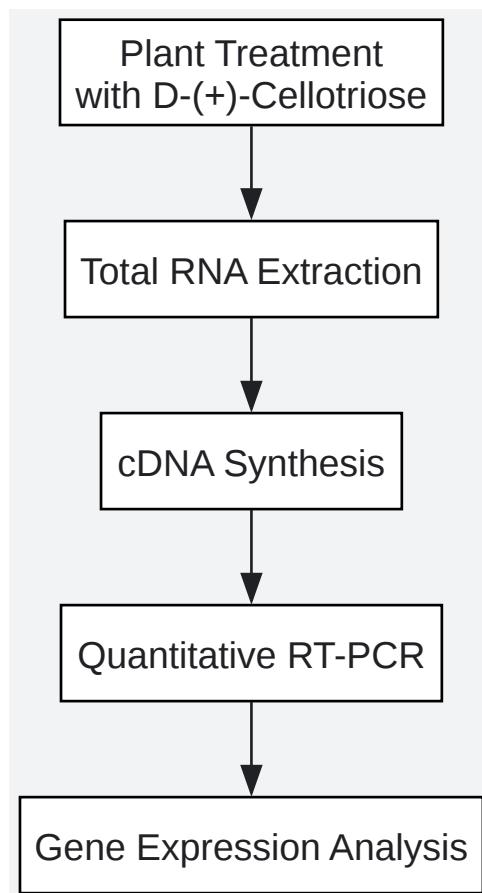
Signaling Pathway of D-(+)-Cellotriose in Plant Immunity

D-(+)-Cellotriose perception at the cell surface by the receptor kinase CORK1 triggers downstream signaling cascades, leading to the activation of hallmark plant defense responses.^{[1][2]} This includes the rapid production of ROS, the activation of MAPK signaling pathways, and the transcriptional reprogramming of defense-related genes.

Cellotriose Signaling Pathway







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References

- 1. The damage-associated molecular pattern cellotriose alters the phosphorylation pattern of proteins involved in cellulose synthesis and trans-Golgi trafficking in *Arabidopsis thaliana* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The damage-associated molecular pattern cellotriose alters the phosphorylation pattern of proteins involved in cellulose synthesis and trans-Golgi trafficking in *Arabidopsis thaliana* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]

- To cite this document: BenchChem. [Application Notes and Protocols for D-(+)-Cellotriose in Plant Immune Response Studies]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b10769720#d-cellotriose-in-vitro-assays-for-plant-immune-response-studies>

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